

Application Notes and Protocols: Firocoxib Dosage for Laboratory Mice

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Compound of Interest

Compound Name: *Firocoxib*

Cat. No.: B1672683

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Introduction

Firocoxib is a nonsteroidal anti-inflammatory drug (NSAID) that belongs to the coxib class.^[1] It is a highly selective cyclooxygenase-2 (COX-2) inhibitor, which gives it a favorable safety profile concerning gastrointestinal side effects often associated with traditional NSAIDs.^{[2][3]} While approved for controlling pain and inflammation in dogs (brand name: Previcox®) and horses (brand name: Equioxx®), its application in laboratory rodents is an area of growing interest for post-operative pain management.^{[4][5]} **Firocoxib**'s high selectivity for COX-2 spares the COX-1 isoform, which is crucial for physiological functions like gastric protection and renal homeostasis.^{[2][6]}

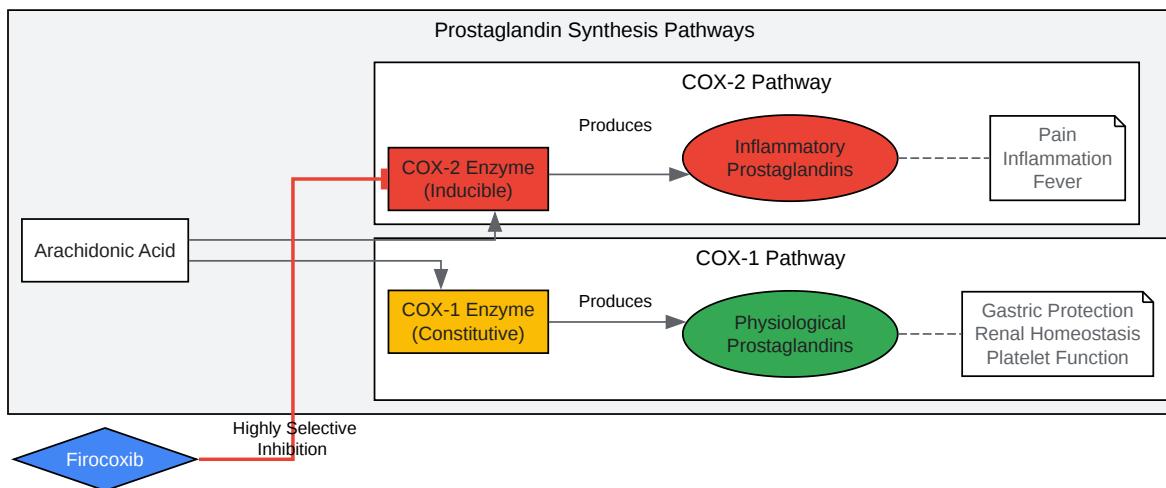
These application notes provide a comprehensive overview of the recommended dosage, administration protocols, and analgesic efficacy of **firocoxib** in laboratory mice, based on published experimental data. The protocols and data presented herein are intended to guide researchers in designing experiments and ensuring the welfare of animal subjects.

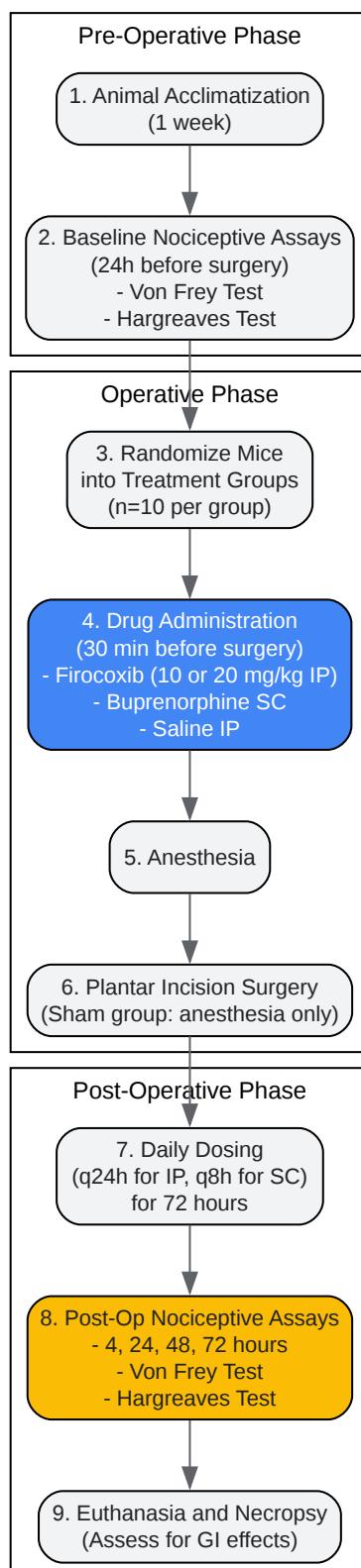
Mechanism of Action

NSAIDs exert their therapeutic effects by inhibiting cyclooxygenase (COX) enzymes, which are responsible for converting arachidonic acid into prostaglandins and other inflammatory mediators.^{[6][7]} There are two primary isoforms of this enzyme:

- COX-1: This isoform is constitutively expressed in many tissues and produces prostaglandins that are vital for normal physiological "housekeeping" functions, including protecting the gastric mucosa and maintaining kidney function.[2] Inhibition of COX-1 is linked to adverse effects like gastric irritation and ulceration.[3][6]
- COX-2: This isoform is typically induced at sites of inflammation and is responsible for producing the prostaglandins that mediate pain and inflammation.[2][3]

Firocoxib is highly selective for the COX-2 enzyme.[8] In dogs, the ratio of COX-1 to COX-2 inhibition (IC50) for **firocoxib** is between 350 to 430, which is significantly higher than other common NSAIDs.[6] This high selectivity allows **firocoxib** to reduce pain and inflammation by targeting the COX-2 pathway while minimizing the risk of side effects associated with COX-1 inhibition.[6]



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